

A Technical Guide to the Storage and Stability of Hexanoylglycine-d11

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Compound of Interest

Compound Name: Hexanoylglycine-d11

Cat. No.: B15557429

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the recommended storage, handling, and stability of **Hexanoylglycine-d11**, a deuterated derivative of hexanoylglycine. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring the accuracy and reproducibility of experimental results.

Compound Overview

Hexanoylglycine-d11 is a stable isotope-labeled form of N-hexanoylglycine. Its chemical structure and properties are fundamental to understanding its stability.

Property	Value	Reference
Chemical Name	2-(2,2,3,3,4,4,5,5,6,6,6-undecadeuteriohexanoylamino)acetic acid	[1]
Molecular Formula	C8D11H4NO3	[1][2]
Molecular Weight	184.28 g/mol	[1][2]
Physical Status	Solid	[3]
Appearance	White to off-white	[3]
Melting Point (unlabelled)	95 °C (203 °F)	[3]

Storage and Handling Guidelines

Proper storage and handling are paramount to prevent degradation and contamination of **Hexanoylglycine-d11**.

Storage Recommendations

The primary storage recommendation for **Hexanoylglycine-d11** is at room temperature.^{[2][3][4]} However, for temperature-sensitive applications or long-term storage, colder conditions may be specified on the product's Certificate of Analysis (COA).^[1]

Parameter	Guideline	Source
Temperature	Room temperature. For temperature-sensitive materials, 2–8°C or -20°C may be indicated.	^{[1][2][3][4]}
Container	Tightly closed containers.	^[1]
Environment	Protected from light and moisture.	^[1]
Ventilation	Store in a well-ventilated area.	^[3]

Handling Procedures

Safe handling practices are essential to protect both the researcher and the compound.

Precaution	Description	Source
Personal Protective Equipment	Wear safety glasses with side-shields, gloves, and impervious clothing.	[3]
Ventilation	Use a mechanical exhaust system or a laboratory fume hood to minimize exposure.	[3]
Dust Prevention	Avoid the formation of dust and aerosols during handling.	[3]
Contact Avoidance	Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.	[3]

Stability Profile

Hexanoylglycine-d11 is a stable compound when stored under the recommended conditions.
[3][4]

Aspect	Information	Source
Long-Term Stability	Stable for at least three years under recommended storage. Re-analysis of chemical purity is advised after this period. The unlabelled form is stable for ≥ 4 years at -20°C .	[4]
Incompatibilities	Avoid strong oxidizing/reducing agents and strong acids.	[3]
Decomposition	Hazardous decomposition products under fire conditions include carbon oxides and nitrogen oxides.	[3]
Aqueous Solution Stability	Aqueous solutions of the unlabelled compound are not recommended for storage for more than one day.	

Currently, detailed quantitative data from specific stability studies, such as degradation rates under various stress conditions (e.g., heat, light, pH), are not publicly available.

Experimental Protocols: A General Approach to Stability Testing

While specific protocols for **Hexanoylglycine-d11** are not available, a general approach to assessing the stability of pharmaceutical compounds can be adapted. Such studies are crucial for establishing shelf-life and identifying potential degradation products. These studies often adhere to ICH guidelines.[5]

A forced degradation study would be a key experiment to understand the intrinsic stability of the molecule.

Objective: To identify potential degradation products and pathways under stress conditions.

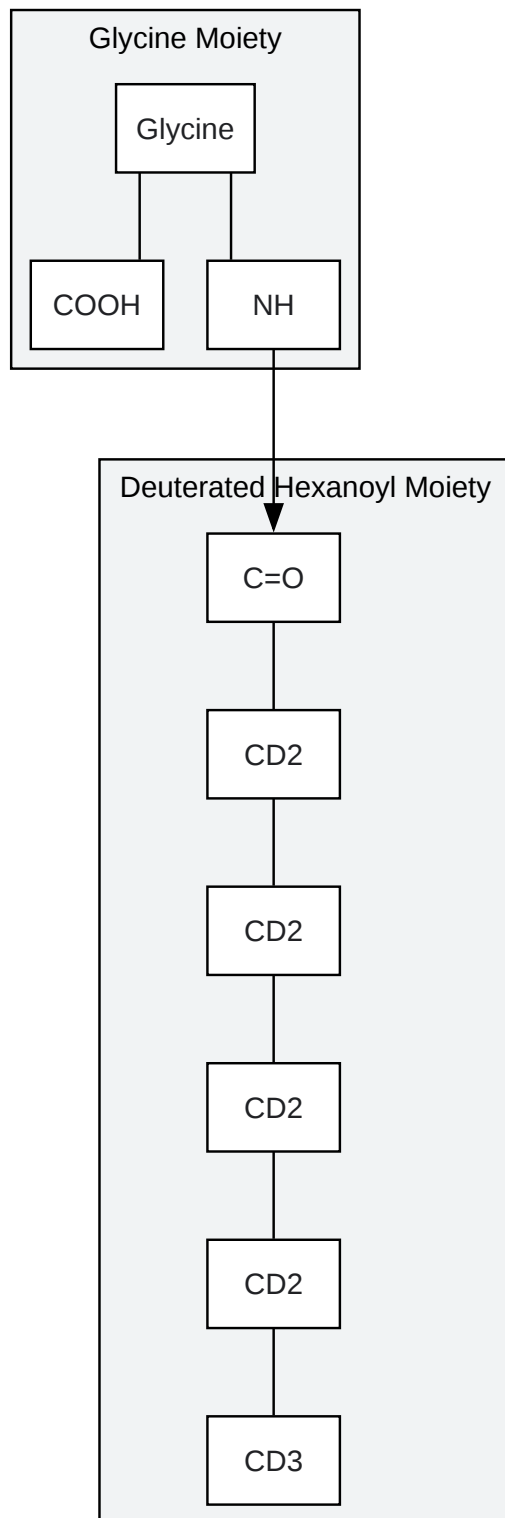
Methodology:

- **Sample Preparation:** Prepare solutions of **Hexanoylglycine-d11** in appropriate solvents (e.g., ethanol, DMSO, purified water).
- **Stress Conditions:** Expose the samples to a range of stress conditions as outlined in ICH guidelines, including:
 - **Acidic and Basic Hydrolysis:** Treat with HCl and NaOH at various concentrations and temperatures.
 - **Oxidation:** Treat with hydrogen peroxide.
 - **Thermal Stress:** Expose to elevated temperatures (e.g., 40°C, 60°C, 80°C).
 - **Photostability:** Expose to light according to ICH Q1B guidelines.^[5]
- **Time Points:** Collect samples at various time points during the stress exposure.
- **Analysis:** Analyze the stressed samples using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) coupled with mass spectrometry (MS), to separate and identify the parent compound and any degradation products.
- **Data Evaluation:** Quantify the decrease in the parent compound and the formation of degradation products over time to determine degradation kinetics.

Visualizations

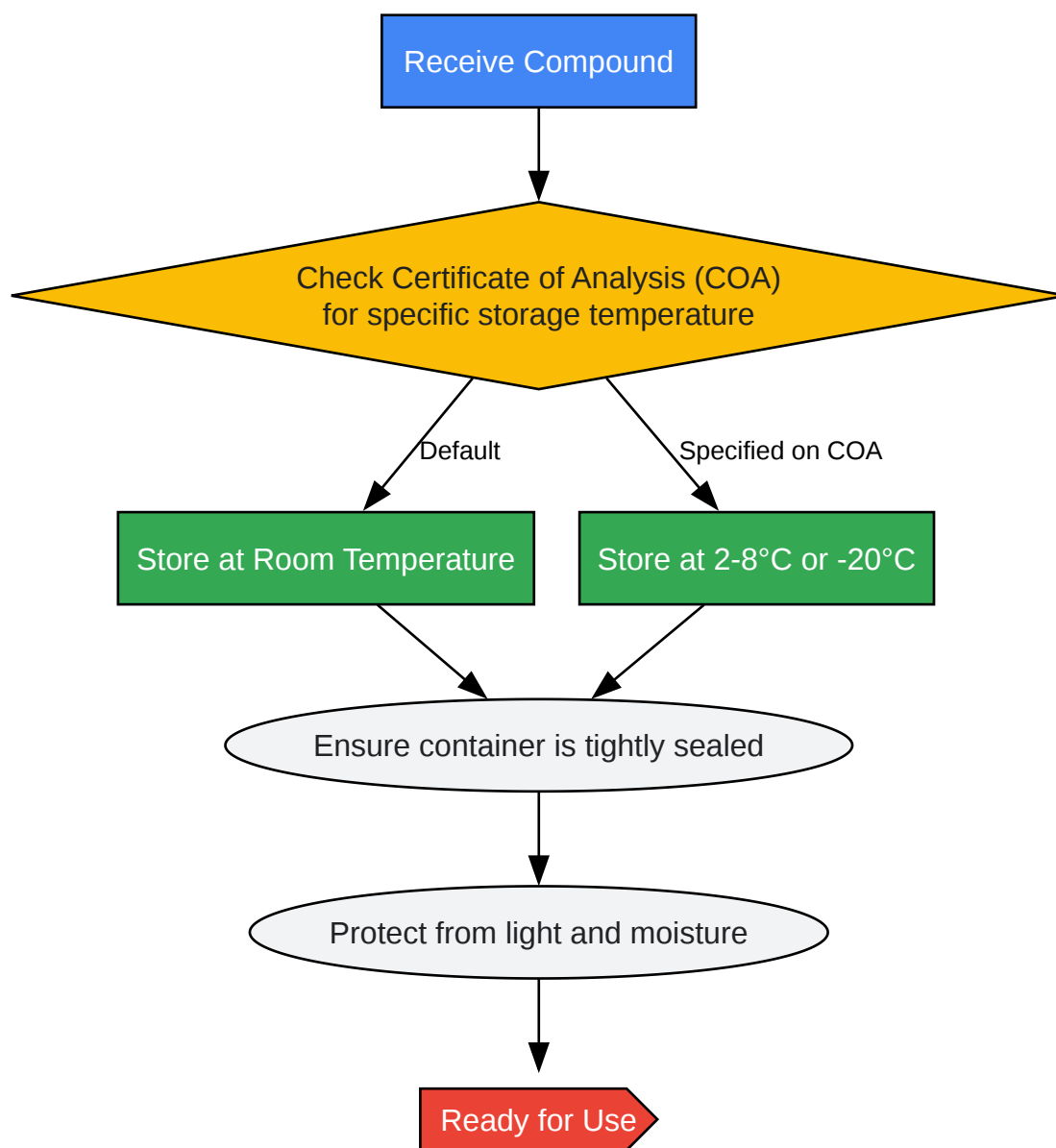
To further clarify the information presented, the following diagrams illustrate the chemical structure, a recommended storage workflow, and a conceptual diagram of a forced degradation study.

Chemical Structure of Hexanoylglycine-d11



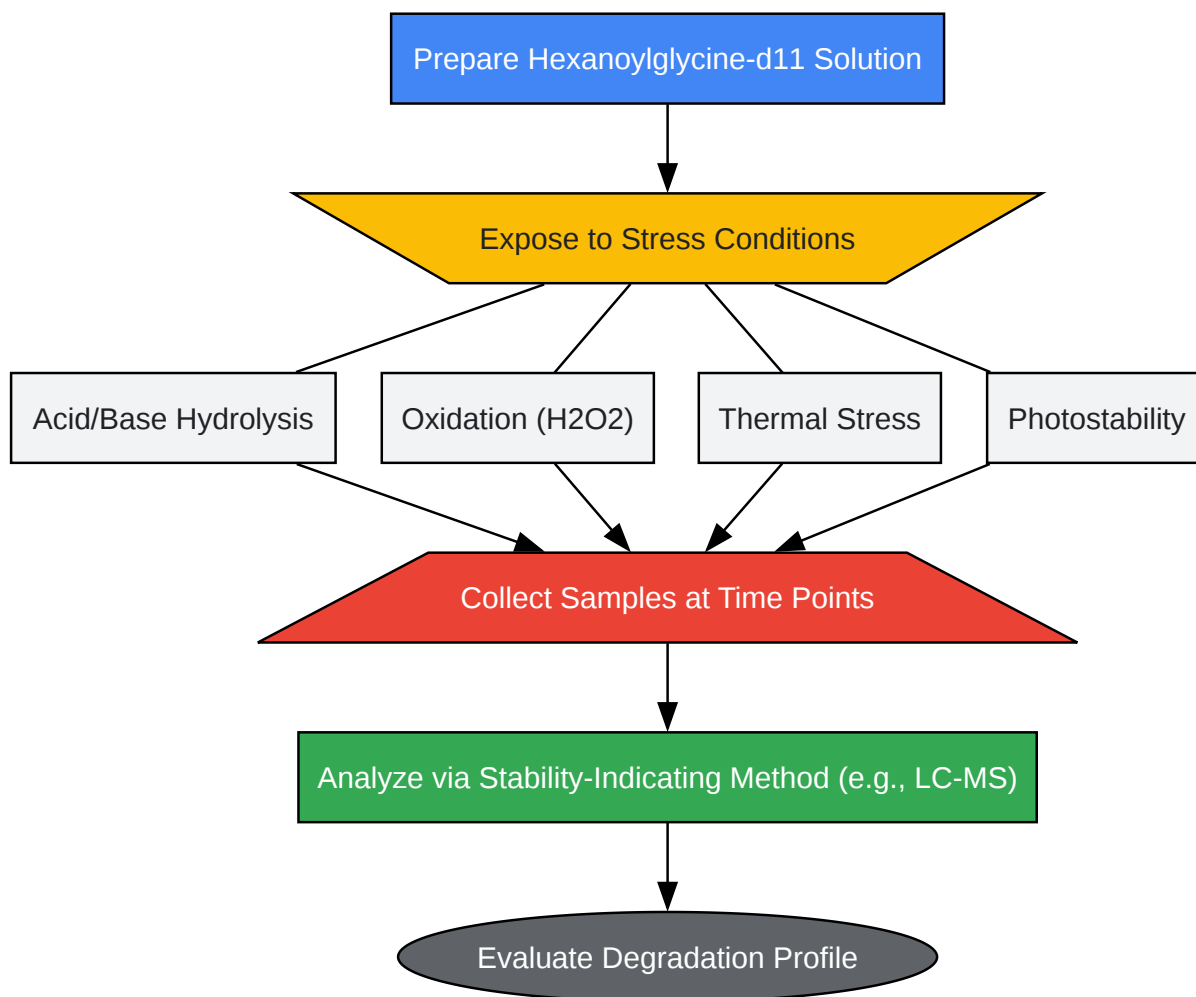
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Caption: Molecular structure of **Hexanoylglycine-d11**.



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Caption: Recommended workflow for the storage of **Hexanoylglycine-d11**.



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